

Fentonium Bromide: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Fentonium

Cat. No.: B1248990

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Disclaimer: This document is intended for informational purposes for qualified professionals and is not a substitute for a formal Safety Data Sheet (SDS) or professional safety consultation. Always refer to the specific SDS provided by the manufacturer and follow all applicable local, state, and federal regulations for handling chemical substances.

Introduction

Fentonium bromide is a quaternary ammonium antimuscarinic agent, acting as a competitive antagonist at muscarinic acetylcholine receptors.[1][2][3] Its anticholinergic properties make it a subject of interest in various research and drug development applications.[4][5] As a potent pharmacological compound, a thorough understanding of its safety profile and proper handling procedures is critical to ensure the safety of laboratory personnel and the integrity of research. This guide provides an in-depth overview of the available safety data, recommended handling practices, and emergency procedures for **Fentonium** bromide.

Toxicological Data

Quantitative toxicological data for **Fentonium** bromide is limited in publicly available literature. The following table summarizes the known acute toxicity data. Researchers should handle this compound with the care afforded to substances of unknown toxicity in other respects.

Toxicity Data	Result	Species	Route of Administration	Reference
LD50	>400 mg/kg	Mouse	Oral	[6]
LD50	12.1 mg/kg	Mouse	Intravenous	[6]
LD50	>400 mg/kg	Mouse	Subcutaneous	[6]

No specific data is publicly available for **Fentonium** bromide regarding acute dermal toxicity, inhalation toxicity, eye irritation, or skin sensitization. In the absence of specific data, it is prudent to treat **Fentonium** bromide as potentially hazardous upon dermal contact, inhalation, and eye contact.

Hazard Identification and Personal Protective Equipment (PPE)

Given the limited specific hazard data, a conservative approach to handling **Fentonium** bromide is essential. As a potent anticholinergic compound, systemic effects can occur upon exposure.

Recommended Personal Protective Equipment (PPE)

Equipment	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Laboratory coat, long pants, and closed-toe shoes. For operations with a higher risk of exposure, consider disposable coveralls.
Respiratory Protection	For handling powders or creating aerosols, a NIOSH-approved respirator with an appropriate particulate filter is recommended. All work with powders should be conducted in a certified chemical fume hood or other ventilated enclosure.

Safe Handling and Storage

Adherence to strict laboratory protocols is necessary to minimize the risk of exposure when working with **Fentonium** bromide.

Handling Procedures

- **Engineering Controls:** All weighing and handling of powdered **Fentonium** bromide should be performed in a certified chemical fume hood, glove box, or other ventilated enclosure to minimize inhalation exposure.^{[7][8]}
- **Avoidance of Dust and Aerosols:** Procedures that may generate dust or aerosols should be minimized. If such procedures are necessary, appropriate respiratory protection and containment measures must be used.
- **Personal Hygiene:** Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in areas where **Fentonium** bromide is handled. Wash hands thoroughly after handling, even if gloves were worn.

Storage

- **Container:** Keep the container tightly closed.
- **Conditions:** Store in a cool, dry, and well-ventilated area.
- **Incompatibilities:** Store away from strong oxidizing agents.

Experimental Protocols

While specific experimental protocols for the safety assessment of **Fentonium** bromide are not readily available in the public domain, the following outlines general methodologies based on OECD guidelines for similar chemical substances.

Acute Dermal Toxicity Study (General Protocol based on OECD 402)

- **Test Animals:** Healthy young adult rabbits are typically used.^[9]

- Dosage: A limit test of 2000 mg/kg body weight is often initially performed.
- Procedure: The test substance is applied to a small area of clipped, intact skin and covered with a porous gauze dressing and non-irritating tape for 24 hours.
- Observation: Animals are observed for mortality, signs of toxicity, and body weight changes for at least 14 days. Dermal irritation at the application site is also recorded.
- Necropsy: A gross necropsy of all animals is performed at the end of the observation period.

Skin Irritation Study (General Protocol based on OECD 404)

- Test Animals: Healthy young adult rabbits with intact skin are used.[\[10\]](#)
- Procedure: A small amount of the test substance (e.g., 0.5 g) is applied to a patch of clipped skin and covered with a gauze patch for a defined period (typically 4 hours).
- Observation: The skin is examined for erythema and edema at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Scoring: The degree of irritation is scored according to a standardized scale (e.g., Draize scale).

Emergency Procedures

Spill and Leak Procedures

- Small Spills (Powder):
 - Evacuate the immediate area.
 - Wear appropriate PPE, including respiratory protection.
 - Gently cover the spill with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads) to avoid raising dust.[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Carefully sweep the absorbed material into a suitable, labeled container for hazardous waste disposal.
- Decontaminate the spill area with a suitable detergent and water.
- Large Spills:
 - Evacuate the laboratory and restrict access.
 - Alert your institution's emergency response team.
 - If it is safe to do so, turn off ignition sources and increase ventilation.

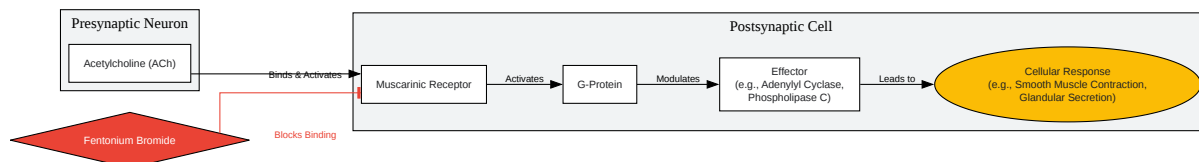
First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- Skin Contact: Immediately remove contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Mechanism of Action and Signaling Pathway

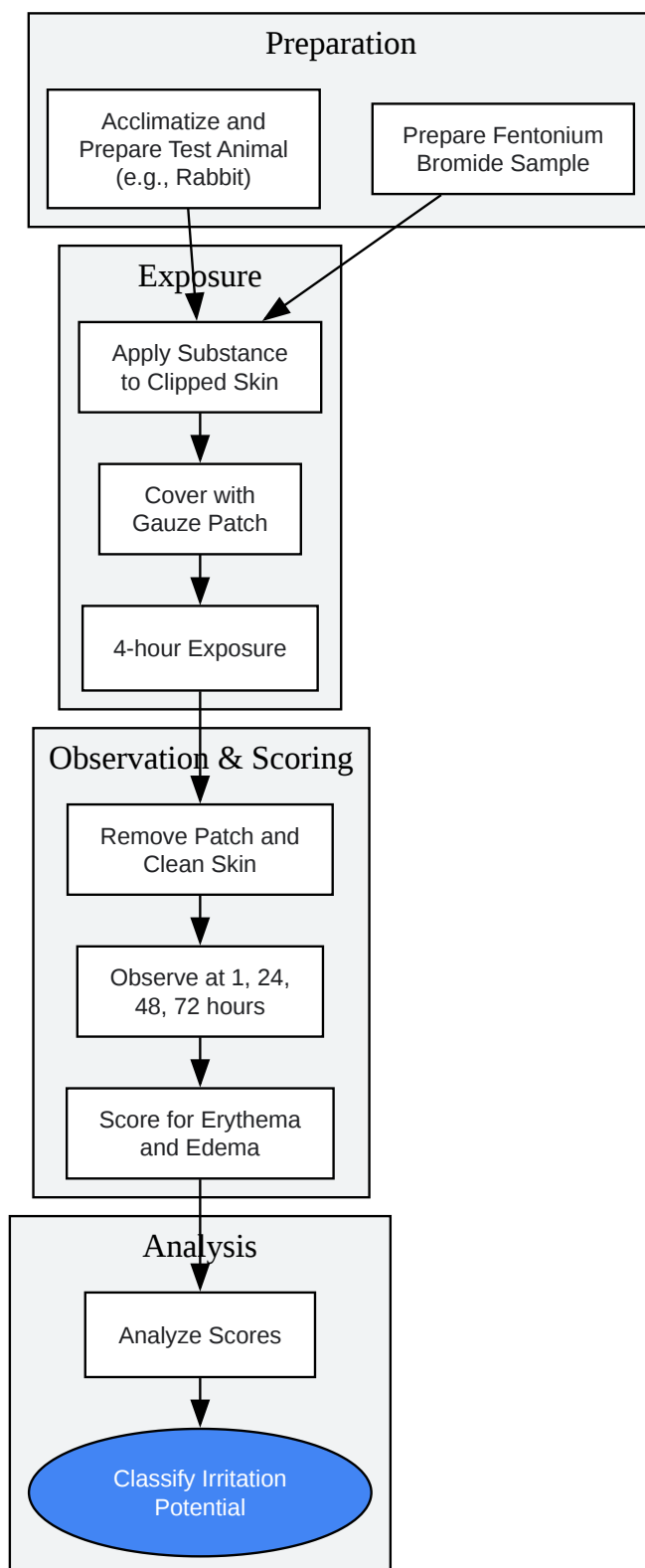
Fentonium bromide is a muscarinic antagonist. It competitively blocks the binding of the neurotransmitter acetylcholine to muscarinic receptors on the surface of cells.^{[1][2]} This blockade inhibits the physiological responses normally induced by parasympathetic nervous system stimulation.

Below are diagrams illustrating the general mechanism of muscarinic antagonism and a simplified experimental workflow for assessing skin irritation.



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Caption: General signaling pathway of a muscarinic antagonist like **Fentonium** bromide.



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Caption: A simplified experimental workflow for a skin irritation study.

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